

safe handling and storage procedures for 1,3,5-Cyclooctatriene

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Compound of Interest

Compound Name: 1,3,5-Cyclooctatriene

Cat. No.: B161208

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **1,3,5-Cyclooctatriene** (CAS No. 1871-52-9) is not readily available in the public domain. The information provided below is compiled from various sources and should be used as a guide only. It is imperative to handle this chemical with extreme caution, assuming it to be hazardous. Always consult with a qualified safety professional and conduct a thorough risk assessment before use.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,3,5-Cyclooctatriene**?

A1: While specific toxicity data is limited, **1,3,5-Cyclooctatriene** is a flammable liquid.^{[1][2][3]} Vapors may form explosive mixtures with air. As with many organic solvents, it should be considered an irritant to the skin, eyes, and respiratory tract. Inhalation of vapors and direct skin or eye contact should be avoided.

Q2: What personal protective equipment (PPE) is required when handling **1,3,5-Cyclooctatriene**?

A2: Due to the lack of a specific SDS, a conservative approach to PPE is recommended. All handling should occur in a certified chemical fume hood.^[4] The following PPE should be worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile) are essential.

- Eye Protection: Chemical splash goggles are mandatory.
- Lab Coat: A flame-resistant lab coat should be worn.
- Additional Protection: For operations with a higher risk of splashing, a face shield and a chemical-resistant apron are recommended.

Q3: How should I properly store **1,3,5-Cyclooctatriene**?

A3: **1,3,5-Cyclooctatriene** should be stored in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^{[5][6]} It should be stored separately from oxidizing agents, strong acids, and strong bases.

Q4: What should I do in case of a spill?

A4: In the event of a spill, the following steps should be taken:

- Evacuate all non-essential personnel from the immediate area.
- Eliminate all ignition sources.
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed container for proper waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

For large spills, evacuate the area and contact your institution's emergency response team immediately.^{[7][8]}

Q5: How should I dispose of **1,3,5-Cyclooctatriene** waste?

A5: All waste containing **1,3,5-Cyclooctatriene** should be considered hazardous waste and disposed of in accordance with local, state, and federal regulations.^[4] Do not dispose of it down the drain. Collect it in a properly labeled, sealed container for chemical waste pickup.

Quantitative Data

Property	Value	Source(s)
CAS Number	1871-52-9	[2][9]
Molecular Formula	C ₈ H ₁₀	[2][9]
Molecular Weight	106.17 g/mol	[2][10]
Appearance	Colorless to pale yellow liquid	[1][3]
Boiling Point	145-146 °C at 760 mmHg	[1][2][3]
Melting Point	-83 °C	[1][2][3]
Flash Point	27.8 °C (82.0 °F)	[1][2][3]
Density	0.871 g/cm ³	[2]
Vapor Pressure	6.11 mmHg at 25 °C	[1][2][3]

Experimental Protocols

Receiving and Inspection

- Upon receipt, move the container to a well-ventilated area, preferably a chemical fume hood.
- Inspect the container for any signs of damage or leakage.
- Verify that the label correctly identifies the contents as **1,3,5-Cyclooctatriene** and includes appropriate hazard warnings.
- Ensure the container is tightly sealed.

Storage

- Store the container in a designated flammable liquids storage cabinet.
- The storage area should be cool, dry, and well-ventilated, away from direct sunlight and sources of ignition.[5][6]

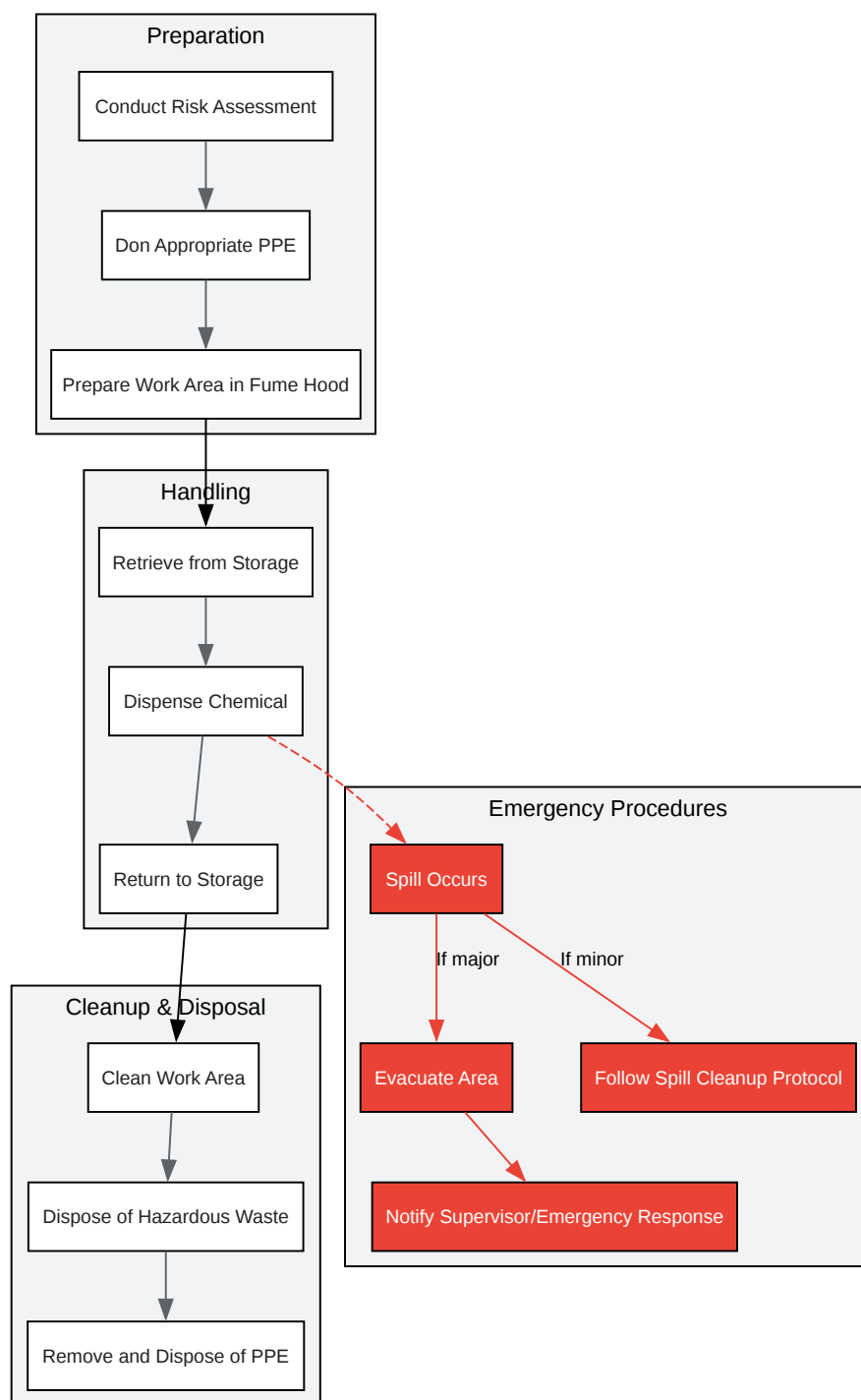
- Ensure the storage area is segregated from incompatible materials such as oxidizing agents, strong acids, and strong bases.
- Maintain an inventory of the chemical, including the date of receipt and the quantity.

Dispensing

- All dispensing of **1,3,5-Cyclooctatriene** must be conducted in a certified chemical fume hood.^[4]
- Ensure all necessary PPE is worn before handling the chemical.
- Ground all containers and equipment to prevent static discharge.
- Use only non-sparking tools for opening and closing containers.
- Carefully pour the required amount of liquid, avoiding splashing.
- Immediately reseal the container after dispensing.
- Clean any minor drips or spills within the fume hood immediately with an appropriate absorbent material.

Safe Handling Workflow

Safe Handling Workflow for 1,3,5-Cyclooctatriene



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Caption: Logical workflow for the safe handling of **1,3,5-Cyclooctatriene**.

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